

N-(4-methylphenyl)cyclohexanecarboxamide

molecular weight and formula

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Compound of Interest

Compound Name:	N-(4-methylphenyl)cyclohexanecarboxamide
CAS No.:	6876-59-1
Cat. No.:	B5743609

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Technical Monograph: N-(4-methylphenyl)cyclohexanecarboxamide

Physicochemical Profiling, Synthetic Architecture, and Functional Utility

Executive Summary

N-(4-methylphenyl)cyclohexanecarboxamide (CAS: 6876-59-1) is a lipophilic amide resulting from the condensation of cyclohexanecarboxylic acid and p-toluidine. Structurally, it serves as a simplified analogue of the p-menthane carboxamide class of physiological coolants (e.g., WS-3), lacking the isopropyl/methyl stereocenters of the menthol scaffold but retaining the core N-substituted carboxamide pharmacophore. This molecule is primarily utilized as a chemical intermediate in the synthesis of pharmaceuticals—specifically antitubercular amidrazones—and as a functional sensate in consumer product formulations targeting Transient Receptor Potential (TRP) channels.

Molecular Identity & Physicochemical Profile[1][2][3][4][5]

Core Identifiers

Parameter	Specification
IUPAC Name	N-(4-methylphenyl)cyclohexanecarboxamide
Common Synonyms	N-(p-Tolyl)cyclohexanecarboxamide; Cyclohexanecarboxamide, N-(4-methylphenyl)-
CAS Registry Number	6876-59-1
Molecular Formula	C ₁₄ H ₁₉ NO
Molecular Weight	217.31 g/mol
SMILES	<chem>CC1=CC=C(C=C1)NC(=O)C2CCCCC2</chem>
InChI Key	CAKLGRXELZTXPH-UHFFFAOYSA-N

Physicochemical Properties

The molecule exhibits high lipophilicity due to the combination of the aliphatic cyclohexane ring and the aromatic tolyl group, suggesting high membrane permeability and low aqueous solubility.

Property	Value	Interpretation
LogP (Predicted)	~3.5	Highly lipophilic; likely requires organic co-solvents (DMSO, EtOH) for biological assay.
H-Bond Donors	1 (Amide NH)	Critical for receptor binding (e.g., TRP channel interaction).
H-Bond Acceptors	1 (Carbonyl O)	Facilitates dipole interactions.
Rotatable Bonds	2	Rigid core (cyclohexane/phenyl) limits conformational entropy, potentially enhancing binding specificity.
Topological Polar Surface Area	29.1 Å ²	Indicates excellent blood-brain barrier (BBB) penetration potential.

Synthetic Architecture

Strategic Causality

The synthesis of **N-(4-methylphenyl)cyclohexanecarboxamide** is most efficiently achieved via nucleophilic acyl substitution. While direct condensation of the acid and amine is possible at high temperatures, the acid chloride method is preferred for its quantitative yields, mild conditions, and ease of purification.

- **Reagent Choice:** Cyclohexanecarbonyl chloride is used as the electrophile due to the high reactivity of the acyl chloride group, ensuring rapid coupling with the nucleophilic aniline.
- **Base Selection:** Triethylamine (Et₃N) or Pyridine is employed to scavenge the HCl byproduct, driving the equilibrium forward and preventing protonation of the unreacted amine.
- **Solvent System:** Dichloromethane (DCM) or Tetrahydrofuran (THF) provides solubility for all organic components while allowing easy aqueous workup.

Protocol: Schotten-Baumann Acylation

Safety Note: Acyl chlorides are corrosive and moisture-sensitive. Perform all steps in a fume hood.

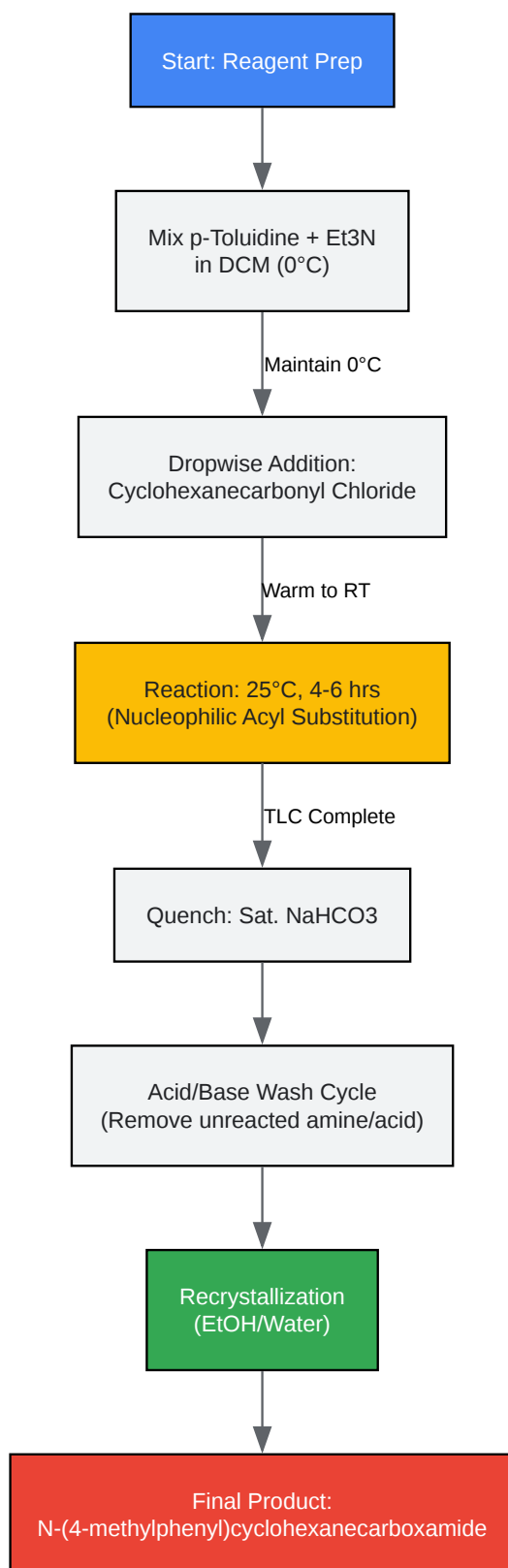
Reagents:

- Cyclohexanecarbonyl chloride (1.0 equiv)
- p-Toluidine (1.0 equiv)
- Triethylamine (1.2 equiv)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve p-toluidine (10 mmol) and triethylamine (12 mmol) in anhydrous DCM (20 mL) in a round-bottom flask equipped with a magnetic stir bar. Cool the solution to 0°C using an ice bath to minimize side reactions.
- Addition: Dropwise add cyclohexanecarbonyl chloride (10 mmol) dissolved in DCM (5 mL) over 15 minutes. The exotherm must be controlled to prevent impurity formation.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor progress via TLC (Mobile phase: 30% Ethyl Acetate in Hexanes).
- Quench & Workup: Quench with saturated NaHCO_3 solution. Extract the organic layer and wash sequentially with 1M HCl (to remove unreacted amine), water, and brine.
- Purification: Dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo. Recrystallize the crude solid from Ethanol/Water to yield white needle-like crystals.

Synthesis Workflow Diagram



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Figure 1: Step-by-step synthetic workflow for the Schotten-Baumann acylation of p-toluidine.

Analytical Characterization

To validate the synthesis, the following spectroscopic signatures must be confirmed.

- ^1H NMR (400 MHz, CDCl_3):
 - δ 7.35–7.45 (d, 2H): Aromatic protons ortho to the amide nitrogen.
 - δ 7.10–7.15 (d, 2H): Aromatic protons ortho to the methyl group.
 - δ 7.20 (br s, 1H): Amide NH proton (exchangeable with D_2O).
 - δ 2.30 (s, 3H): Methyl group on the phenyl ring.
 - δ 2.15–2.25 (tt, 1H): Methine proton of the cyclohexane ring (alpha to carbonyl).
 - δ 1.20–1.90 (m, 10H): Remaining cyclohexane methylene protons.
- IR Spectroscopy (ATR):
 - 3250–3300 cm^{-1} : N-H stretch (Amide A).
 - 1650–1660 cm^{-1} : C=O stretch (Amide I) – Strong diagnostic peak.
 - 1530–1550 cm^{-1} : N-H bend (Amide II).

Functional Applications in Drug Discovery

Sensate Scaffold (TRP Modulation)

The N-alkyl/aryl cyclohexanecarboxamide motif is a privileged scaffold in the design of "sensates"—molecules that induce cooling or warming sensations without thermal stimulus. This molecule is structurally homologous to WS-3, a potent TRPM8 agonist.

- Mechanism: Modulation of Transient Receptor Potential Melastatin 8 (TRPM8) channels. The lipophilic cyclohexane ring mimics the menthol core, while the amide linker provides the necessary hydrogen bonding geometry for the receptor's active site.

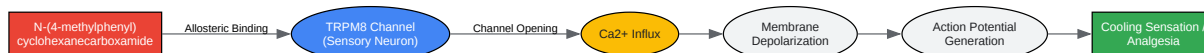
- Structure-Activity Relationship (SAR): The p-methyl group enhances hydrophobic interaction within the receptor pocket compared to the unsubstituted phenyl analog.

Pharmaceutical Intermediate

This molecule serves as a validated intermediate in the synthesis of antitubercular amidrazones. Research indicates that substituting the amide nitrogen with specific hydrazone moieties can yield compounds active against *Mycobacterium smegmatis* and *Staphylococcus aureus*.

Hypothetical Signaling Pathway

The following diagram illustrates the potential interaction of this scaffold with the TRPM8 pathway, leading to the sensation of cooling or analgesia.



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Figure 2: Putative mechanism of action for cyclohexanecarboxamide derivatives acting on TRPM8 channels.

References

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Sources

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